

Application Notes and Protocols: Immuno modulator-1 in Autoimmune Disease Models

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Compound of Interest

Compound Name: *Immuno modulator-1*

Cat. No.: *B15609626*

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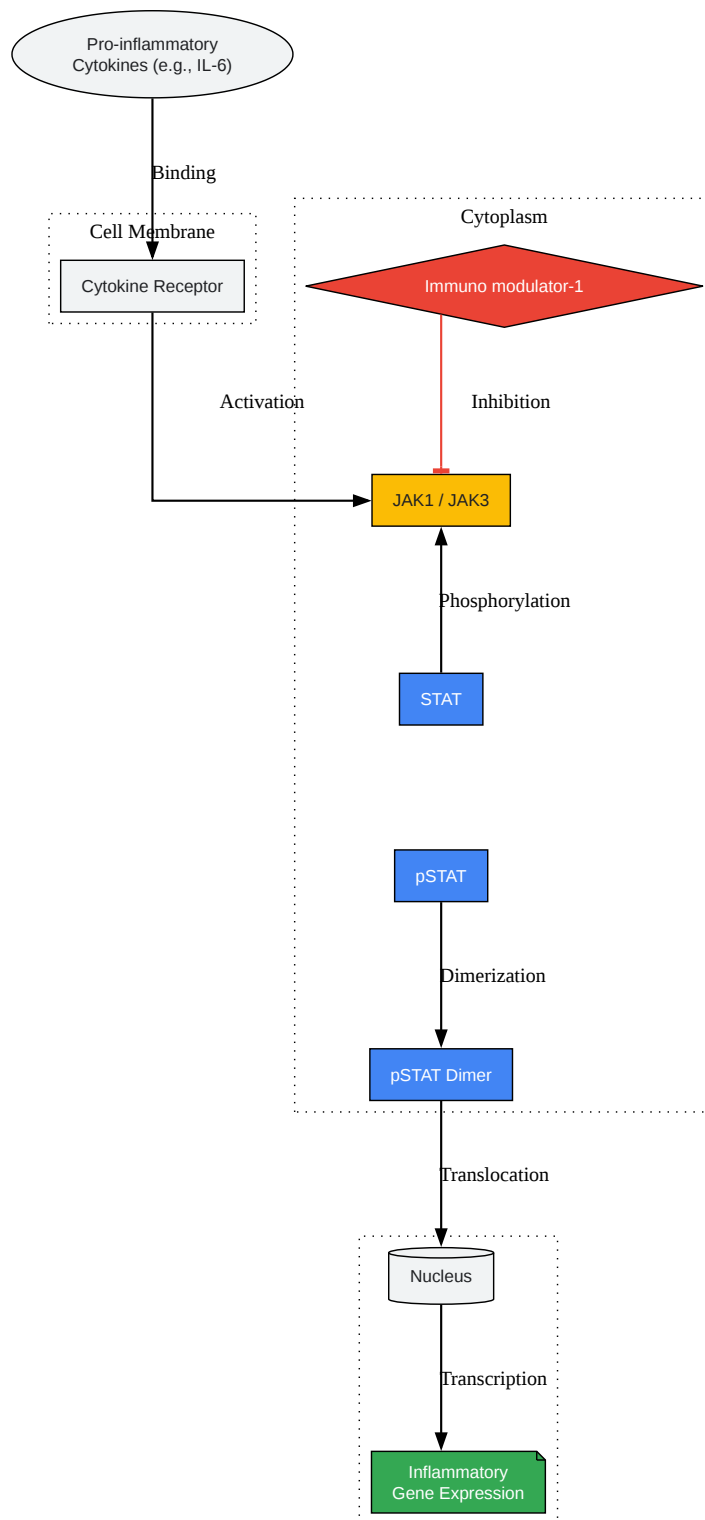
Introduction

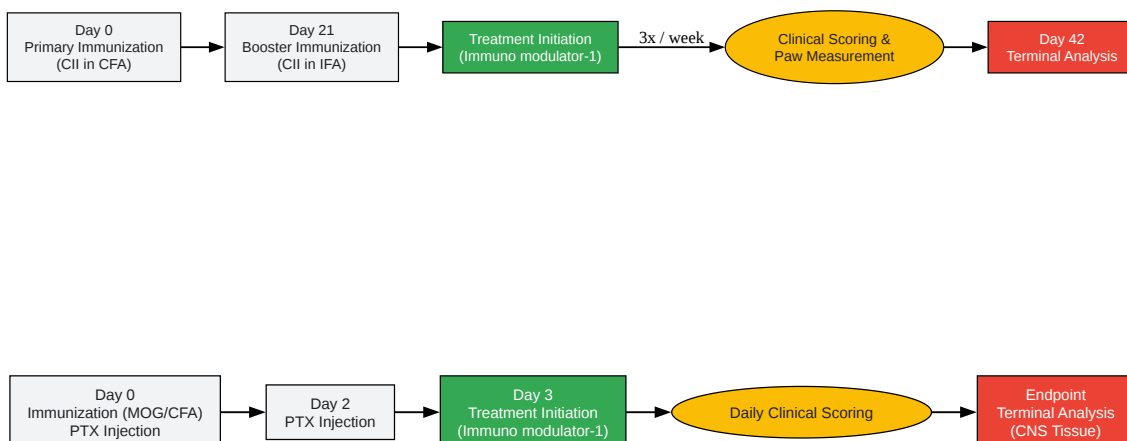
Immuno modulator-1 is a novel synthetic small molecule designed to selectively target and inhibit the Janus kinase (JAK) signaling pathway, with high specificity for JAK1 and JAK3. Dysregulation of the JAK-STAT signaling cascade is a critical component in the pathogenesis of numerous autoimmune diseases, as it mediates the signaling of a wide range of pro-inflammatory cytokines. By attenuating this pathway, **Immuno modulator-1** offers a targeted approach to reducing the inflammatory responses that drive autoimmune pathology.^{[1][2][3]} These application notes provide an overview of the use of **Immuno modulator-1** in preclinical autoimmune disease models, including experimental protocols and expected outcomes.

Mechanism of Action

Immuno modulator-1 acts as an ATP-competitive inhibitor at the kinase domain of JAK1 and JAK3. This inhibition prevents the phosphorylation and activation of Signal Transducers and Activators of Transcription (STATs), thereby downregulating the expression of inflammatory genes. This targeted action is crucial for mitigating the effects of pro-inflammatory cytokines such as IL-2, IL-4, IL-6, IL-7, IL-9, IL-15, and IL-21.^{[2][3]} The selectivity for JAK1 and JAK3 is

intended to maximize efficacy in autoimmune conditions while minimizing off-target effects associated with broader JAK inhibition.





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References

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